

"3-(Allyloxy)oxetane" material safety data sheet (MSDS) information

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3-(Allyloxy)oxetane: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data and handling procedures for **3-(Allyloxy)oxetane**. The information is intended to support safe laboratory practices and to provide a foundation for further research and development activities.

Chemical Identification and Properties

3-(Allyloxy)oxetane is a heterocyclic organic compound containing an oxetane ring substituted with an allyloxy group.[1] It is primarily used in research and as a building block in the synthesis of more complex molecules, particularly in the development of polymers and pharmaceuticals.[1][2]

Table 1: Physical and Chemical Properties of 3-(Allyloxy)oxetane



Property	Value	Source(s)
CAS Number	6777-00-0	[3][4]
Molecular Formula	C ₆ H ₁₀ O ₂	[4]
Molecular Weight	114.14 g/mol	[3][4]
Appearance	Colorless to almost colorless clear liquid	[4]
Purity	≥95% to >97.0% (GC)	[3][4]
Boiling Point	64 °C at 25 mmHg	[4]
Flash Point	42 °C (107.6 °F)	[4]
Density	0.98 g/cm ³	[4]
Solubility	No data available. Assumed to be sparingly soluble in water, soluble in organic solvents.	
Vapor Pressure	No data available.	_
Refractive Index	1.44	[4]

Hazard Identification and Toxicological Information

While specific toxicological data such as LD50 and LC50 values for **3-(Allyloxy)oxetane** are not readily available in the searched literature, the compound is classified as a flammable liquid and may cause skin and eye irritation.[4] Oxetanes as a class of compounds are known to be reactive due to their strained four-membered ring structure.[5][6]

Table 2: GHS Hazard Classification



Hazard Class	Category	Hazard Statement	Source(s)
Flammable liquids	3	H226: Flammable liquid and vapor	[7]
Skin corrosion/irritation	2	H315: Causes skin irritation	[4]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	[4]

Toxicological Data Summary:

- Acute Toxicity: No specific oral, dermal, or inhalation LD50/LC50 data for 3(Allyloxy)oxetane was found. Due to the lack of data, this compound should be handled
 with care, assuming it may be harmful if ingested, inhaled, or absorbed through the skin.
- Skin Corrosion/Irritation: Causes skin irritation.[4]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[4]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): No data available.
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

Given the absence of comprehensive toxicological data, it is prudent to treat **3- (Allyloxy)oxetane** with a high degree of caution. Researchers should assume the potential for unlisted hazards and employ robust safety protocols.



Handling, Storage, and Experimental Protocols Safe Handling and Personal Protective Equipment (PPE)

Due to its flammable nature and potential for skin and eye irritation, appropriate personal protective equipment must be worn at all times when handling **3-(Allyloxy)oxetane**.

- Engineering Controls: Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn. A lab coat or chemical-resistant apron is also required.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols or vapors, a NIOSH-approved respirator with an organic vapor cartridge is recommended.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists. Wash hands thoroughly after handling.

Storage Procedures

3-(Allyloxy)oxetane should be stored in a tightly sealed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other sources of ignition. It should be stored separately from oxidizing agents.

Experimental Protocols

Synthesis of 3-(Allyloxy)oxetane:

The synthesis of **3-(Allyloxy)oxetane** typically involves the reaction of 3-hydroxyoxetane with an allyl halide (e.g., allyl bromide) in the presence of a base.

- Materials: 3-hydroxyoxetane, sodium hydride (or a similar strong base), allyl bromide, and a suitable aprotic solvent (e.g., tetrahydrofuran THF).
- Procedure:



- In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), suspend sodium hydride in anhydrous THF.
- Cool the suspension in an ice bath.
- Slowly add a solution of 3-hydroxyoxetane in THF to the suspension.
- Allow the mixture to stir at room temperature for a specified time to ensure complete deprotonation.
- Cool the mixture again in an ice bath and add allyl bromide dropwise.
- Allow the reaction to proceed, monitoring its progress by a suitable analytical method (e.g., TLC or GC).
- Upon completion, quench the reaction carefully with water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure.
- Purify the crude product by distillation or column chromatography to obtain pure 3-(Allyloxy)oxetane.

Note: This is a generalized procedure. Specific reaction conditions such as temperature, reaction time, and purification methods should be optimized for each specific application.

Emergency ProceduresFirst-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: In case of skin contact, immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if



irritation persists.

- Eye Contact: In case of eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Chemical Spill Response

In the event of a spill, the following workflow should be initiated.

Figure 1: Workflow for responding to a **3-(Allyloxy)oxetane** spill.

Ecological Information

Specific data on the ecotoxicity of **3-(Allyloxy)oxetane** is not available. Due to the lack of information, this substance should be prevented from entering the environment. It should not be released into drains, soil, or water bodies.

Disposal Considerations

Waste material and contaminated absorbents must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service for proper disposal.

Transport Information

3-(Allyloxy)oxetane is classified as a flammable liquid and should be transported according to the regulations for this hazard class.

Table 3: Transport Information



Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT/IATA/IMDG	UN1993	Flammable liquid, n.o.s. (3-(Allyloxy)oxetane	3	III

Note: This information is for guidance only. Shippers should verify all transport regulations prior to shipment.

Conclusion

3-(Allyloxy)oxetane is a valuable research chemical with potential applications in various fields. However, its flammable nature and potential for skin and eye irritation, coupled with a lack of comprehensive toxicological and ecological data, necessitate careful handling and strict adherence to safety protocols. All personnel working with this compound should be thoroughly trained in its safe use and in the appropriate emergency procedures.

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